

Application Notes and Protocols for Non-Destructive Testing with Iridium-192

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles, applications, and protocols for non-destructive testing (NDT) using the radioisotope **Iridium-192** (Ir-192). The information is intended for a scientific audience, detailing the methodologies and safety precautions necessary for handling this radioactive material.

Introduction to Iridium-192 in Non-Destructive Testing

Iridium-192 is a synthetic radioactive isotope of iridium that is a potent emitter of gamma radiation.[1] This characteristic makes it a valuable tool for industrial radiography, a non-destructive method used to inspect the internal structure of materials without causing damage. [2][3] The gamma rays emitted by Ir-192 can penetrate a variety of materials, including metals and other dense substances.[2] Variations in material thickness, density, and the presence of defects alter the absorption of these gamma rays, creating a contrast image on a detector, typically a radiographic film or a digital detector array.[2][4]

The primary application of Ir-192 in NDT is for examining the integrity of welds, castings, and forgings in various industries, including aerospace, automotive, construction, and oil and gas. [2][5][6] Its moderate energy levels and portability make it a preferred choice for fieldwork where X-ray equipment may be impractical.[7]



Properties of Iridium-192

A summary of the key physical and radiological properties of **Iridium-192** is presented in the table below. This data is crucial for experimental design, safety calculations, and regulatory compliance.

Property	Value
Half-life	73.83 days[1][8]
Decay Mode	Beta particles and gamma radiation[1][2][8]
Principal Gamma Ray Energies	296 keV to 612 keV[1][9]
Steel Thickness Range for Inspection	10 mm to 90 mm (0.39 in to 3.54 in)[5][10]
Shielding Requirement (Half-Value Layer in Lead)	3 mm[11]
Shielding Requirement (Tenth-Value Layer in Lead)	12 mm[11]

Experimental Protocol: Gamma Radiography of a Weld Seam

This protocol outlines the steps for conducting a typical gamma radiography inspection of a weld seam using an **Iridium-192** source.

3.1. Materials and Equipment

- Iridium-192 sealed source within a shielded radiography projector (camera).[2][7]
- Remote control system for source exposure.[2]
- Guide tubes and collimators to direct the gamma radiation.[2][7]
- · Radiographic film or digital detector array.
- · Lead markers for location identification.

Methodological & Application



- Personal dosimeters (body and ring badges) for all personnel.[12][13]
- Radiation survey meter.[2][13]
- Warning signs and barriers to establish a controlled area.[14][15]
- Shielding materials (e.g., lead blankets) as needed.[16]

3.2. Procedure

- Site Preparation and Safety Assessment:
 - Cordon off the inspection area and post radiation warning signs.
 - Ensure all non-essential personnel are evacuated from the controlled area.
 - Perform a pre-exposure radiation survey to establish background radiation levels.
- Equipment Setup:
 - Position the radiography projector at a calculated distance from the weld to be inspected.
 - Place the radiographic film or digital detector on the opposite side of the weld.
 - Attach the guide tube and collimator to the projector, directing the beam towards the area of interest.[7]

Exposure:

- From a safe distance, using the remote control, move the Iridium-192 source from its shielded position in the projector to the exposure position at the end of the guide tube.
- Expose the film or detector for a predetermined time, calculated based on the source activity, material thickness, and film/detector sensitivity.
- Continuously monitor the controlled area with a survey meter during the exposure.
- Source Retraction and Post-Exposure Safety Checks:



- At the end of the exposure time, retract the source back into the shielded projector using the remote control.[7]
- Verify with the survey meter that the source is fully retracted and shielded.
- Perform a post-exposure radiation survey of the work area to ensure radiation levels have returned to background.
- Image Processing and Analysis:
 - Develop the radiographic film or process the digital detector data.
 - Analyze the resulting radiograph for indications of defects such as cracks, porosity, or lack of fusion.

Safety Protocols

Working with **Iridium-192** requires strict adherence to safety protocols to minimize radiation exposure to personnel and the public.[2][14] The fundamental principles of radiation safety are Time, Distance, and Shielding.

- Time: Minimize the time spent near the radiation source.
- Distance: Maximize the distance from the radiation source.
- Shielding: Use appropriate shielding materials, such as lead or depleted uranium, to attenuate the gamma radiation.[7][11]

Key Safety Practices:

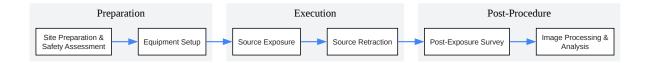
- Controlled Access: Establish and clearly mark controlled areas where radiation levels may be elevated.
- Personnel Monitoring: All individuals involved in radiographic operations must wear personal dosimeters to monitor their radiation dose.[12]
- Radiation Surveys: Conduct thorough radiation surveys before, during, and after each radiographic exposure.[12]



- Emergency Procedures: Establish and practice emergency procedures for incidents such as a disconnected or unshielded source.
- Training and Qualification: Ensure all personnel are adequately trained and qualified in radiation safety and the operation of radiographic equipment.[2][14]

Visualizations

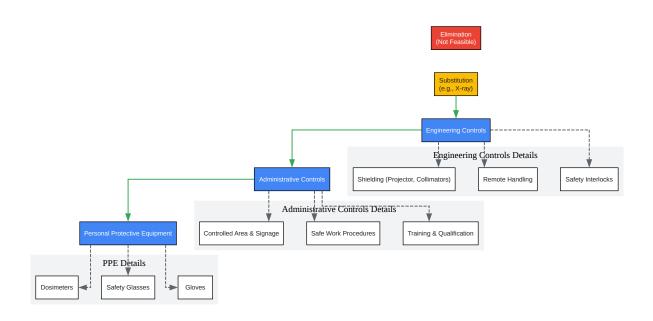
The following diagrams illustrate the experimental workflow for gamma radiography and the logical hierarchy of safety controls.



Click to download full resolution via product page

Caption: Experimental workflow for Iridium-192 gamma radiography.





Click to download full resolution via product page

Caption: Hierarchy of safety controls for Iridium-192 radiography.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. Iridium-192 Wikipedia [en.wikipedia.org]
- 2. Radiography Projector (Iridium-192) A Comprehensive Overview [gammabuana.com]
- 3. Industrial Radiography [radiationanswers.org]
- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. qsa-global.com [qsa-global.com]
- 6. What are Radioactive Sources for Industrial NDT | Waygate [bakerhughes.com]
- 7. Nondestructive Evaluation Techniques : Radiography [nde-ed.org]
- 8. Iridium-192 | Radiation Emergencies | CDC [cdc.gov]
- 9. qsa-global.com [qsa-global.com]
- 10. eecindia.com [eecindia.com]
- 11. hpschapters.org [hpschapters.org]
- 12. ehs.stanford.edu [ehs.stanford.edu]
- 13. case.edu [case.edu]
- 14. www-pub.iaea.org [www-pub.iaea.org]
- 15. radsol.com.au [radsol.com.au]
- 16. scribd.com [scribd.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Non-Destructive Testing with Iridium-192]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214195#techniques-for-non-destructive-testing-with-iridium-192]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com